

# Octanoyl L-Carnitine-d3 Chloride: Proper Disposal Procedures

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## Compound of Interest

Compound Name: Octanoyl L-Carnitine-d3 Chloride

Cat. No.: B1147581

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## Executive Safety & Logistics Summary

**Octanoyl L-Carnitine-d3 Chloride** is a stable isotope-labeled internal standard used primarily in LC-MS/MS applications for metabolic profiling (e.g., fatty acid oxidation disorders). Unlike radiolabeled compounds (

or

), this compound contains Deuterium (

), which is non-radioactive.[1]

**Critical Distinction:** Do not confuse this compound with Octanoyl Chloride (CAS 111-64-8), which is a corrosive, water-reactive acyl chloride. **Octanoyl L-Carnitine-d3 Chloride** is a quaternary ammonium salt; it is generally stable but acts as a chemical irritant.

Parameter	Specification
Chemical Nature	Zwitterionic Acylcarnitine Salt (Deuterated)
Radioactivity	NONE (Stable Isotope)
Primary Hazard	Skin/Eye Irritant (Category 2/2A); Hygroscopic
Waste Stream	Chemical Hazardous Waste (Not Radioactive)
RCRA Status	Generally Non-Acute (Check local listings for P-list/U-list applicability based on formulation)

## Pre-Disposal Assessment Strategy

Before discarding any material, you must categorize the waste into one of three streams. This causality-driven approach ensures you do not over-pay for disposal (e.g., treating it as radioactive) or violate compliance (e.g., pouring neat standards down the drain).

### The "Stop and Think" Assessment

- Is it Radioactive? NO. Dispose of in standard chemical waste streams.
- Is it Solvated? If the standard is dissolved in Methanol (MeOH) or Acetonitrile (ACN), the solvent dictates the waste profile (Flammable/Organic), not the milligram-level carnitine solute.
- Is it the pure solid? If discarding a full or partial vial of neat solid, it must be segregated into a solid waste stream (Lab Pack).

## Detailed Disposal Protocols

### Protocol A: Disposal of Neat Solid (Expired or Degraded)

Use this when discarding measurable amounts (>5 mg) of solid powder.

- Segregation: Do not dissolve the solid just to pour it into a liquid waste container unless explicitly approved by your EH&S officer. This increases waste volume unnecessarily.
- Packaging: Keep the substance in its original glass vial. Ensure the cap is tight.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

- Secondary Containment: Place the vial into a clear, sealable polyethylene bag (Ziploc type).
- Labeling: Attach a hazardous waste tag.
  - Chemical Name: **Octanoyl L-Carnitine-d3 Chloride**.<sup>[5][6]</sup>
  - Hazards: Irritant.<sup>[2][7]</sup>
- Disposal: Deposit into the Solid Hazardous Waste Drum (Lab Pack) for incineration.

## Protocol B: Disposal of Solvated Standards (Liquid Waste)

Use this for LC-MS stock solutions or working standards (e.g., in MeOH/Water).

- Identify Solvent Base:
  - Methanol/Acetonitrile: Classify as Flammable Organic Waste.
  - Water/Buffer: Classify as Aqueous Waste (if <24% alcohol).
- Accumulation: Pour the solution into the appropriate satellite accumulation carboy.
  - Note: The chloride counter-ion and octanoyl chain are negligible at analytical concentrations (<1 mg/mL) and do not typically trigger "Halogenated Waste" segregation unless the solvent itself is halogenated (e.g., Dichloromethane).
- Rinsing: Rinse the empty vessel with the compatible solvent and add the rinsate to the waste carboy.

## Protocol C: Empty Vials (The "RCRA Empty" Rule)

Use this for empty shipping vials after the standard has been consumed.

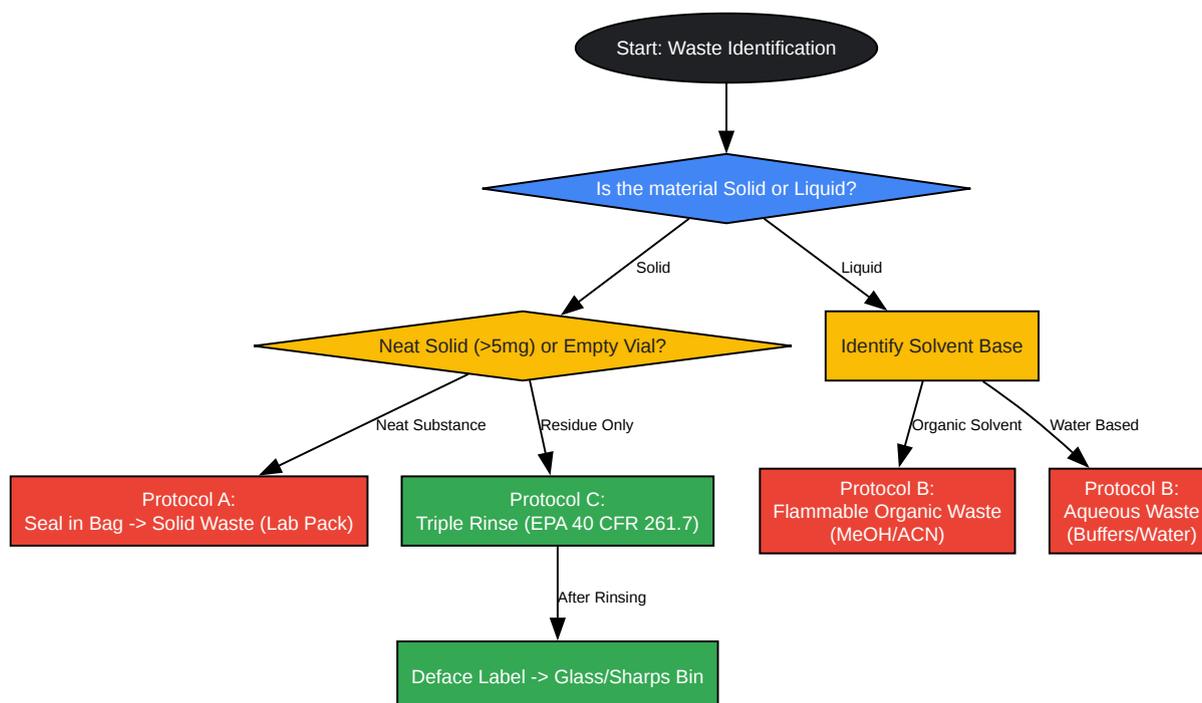
To classify a container as "RCRA Empty" and dispose of it in glass recycling or sharps (non-hazardous), you must follow EPA 40 CFR 261.7:

- Remove Contents: Ensure all material capable of being removed by normal means (pipetting/pouring) is gone.<sup>[8]</sup>

- The Triple Rinse Rule:
  - Step 1: Add a small volume of solvent (e.g., Methanol) to the vial. Cap and vortex. Transfer rinsate to Liquid Waste.
  - Step 2: Repeat.
  - Step 3: Repeat.
- Defacing: Cross out the label or remove it.
- Final Disposal: Place the clean, empty vial in the Broken Glass/Sharps container.

## Visual Decision Logic (Workflow)

The following diagram illustrates the decision matrix for disposing of **Octanoyl L-Carnitine-d3 Chloride**, ensuring compliance with RCRA and laboratory safety standards.



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Figure 1: Decision tree for segregating **Octanoyl L-Carnitine-d3 Chloride** waste streams based on physical state and concentration.

## Safety & Compatibility Data

### Personal Protective Equipment (PPE)

- Gloves: Nitrile rubber (0.11 mm minimum thickness) is sufficient for incidental contact with the solid or methanolic solutions.
- Respiratory: If handling neat powder outside a fume hood, use a P95 particulate respirator, though standard lab ventilation is usually sufficient.
- Eyes: Safety glasses with side shields.[7]

## Chemical Incompatibility

- Strong Oxidizing Agents: Avoid contact with high-concentration peroxides or perchlorates.
- Hydrolysis: The ester linkage in acylcarnitines is susceptible to hydrolysis in high pH (basic) solutions. Keep waste streams neutral or slightly acidic if stability is required for downstream waste profiling.

## References

- United States Environmental Protection Agency (EPA). (2023). 40 CFR 261.7 - Residues of hazardous waste in empty containers. Electronic Code of Federal Regulations. [\[Link\]](#)
- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version. National Academies Press. [\[Link\]](#)

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